

# CAS number and IUPAC name for Chloro(phenoxy)phosphinate

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## Compound of Interest

Compound Name: Chloro(phenoxy)phosphinate

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## An In-depth Technical Guide to Phenyl Dichlorophosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of phenyl dichlorophosphate, a versatile reagent in organic synthesis. Due to the ambiguity of the term "**Chloro(phenoxy)phosphinate**," this document focuses on the most plausible and well-documented interpretation: phenyl dichlorophosphate (CAS No. 770-12-7). This guide covers its chemical identity, physicochemical properties, synthesis, key reactions and applications, spectroscopic data, and safety and handling protocols, tailored for professionals in research and development.

## Chemical Identity and Physicochemical Properties

Phenyl dichlorophosphate, also known by its IUPAC name phenyl phosphorodichloridate, is a highly reactive organophosphorus compound. Its utility in chemical synthesis stems from the two labile chlorine atoms attached to the phosphoryl center, making it an excellent phosphorylating agent.<sup>[1]</sup>

Table 1: Chemical Identifiers for Phenyl Dichlorophosphate

| Identifier        | Value  |
|-------------------|--|
| CAS Number        | 770-12-7   |
| IUPAC Name        | Phenyl phosphorodichloridate   |
| Synonyms          | Dichlorophenoxyphosphine oxide,<br>Phenoxyphosphoryl dichloride,<br>Phenylphosphoric acid dichloride |
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> O <sub>2</sub> P[1]                                    |
| Molecular Weight  | 210.98 g/mol [2]   |
| InChI Key         | TXFOLHZMICYNRM-UHFFFAOYSA-N[3]   |

Table 2: Physicochemical Properties of Phenyl Dichlorophosphate

| Property                              | Value  |
|---------------------------------------|--|
| Appearance                            | Clear, colorless to very slightly brown liquid[3]  |
| Boiling Point                         | 241-243 °C (lit.)[4]   |
| Density                               | 1.412 g/mL at 25 °C (lit.)[4]  |
| Refractive Index (n <sub>20/D</sub> ) | 1.523 (lit.)[4]  |
| Solubility                            | Soluble in chloroform; decomposes in water or hot alcohols.[1]                                 |
| Moisture Sensitivity                  | Highly sensitive to moisture; hydrolyzes to produce phenyl phosphate and hydrogen chloride.[1] |

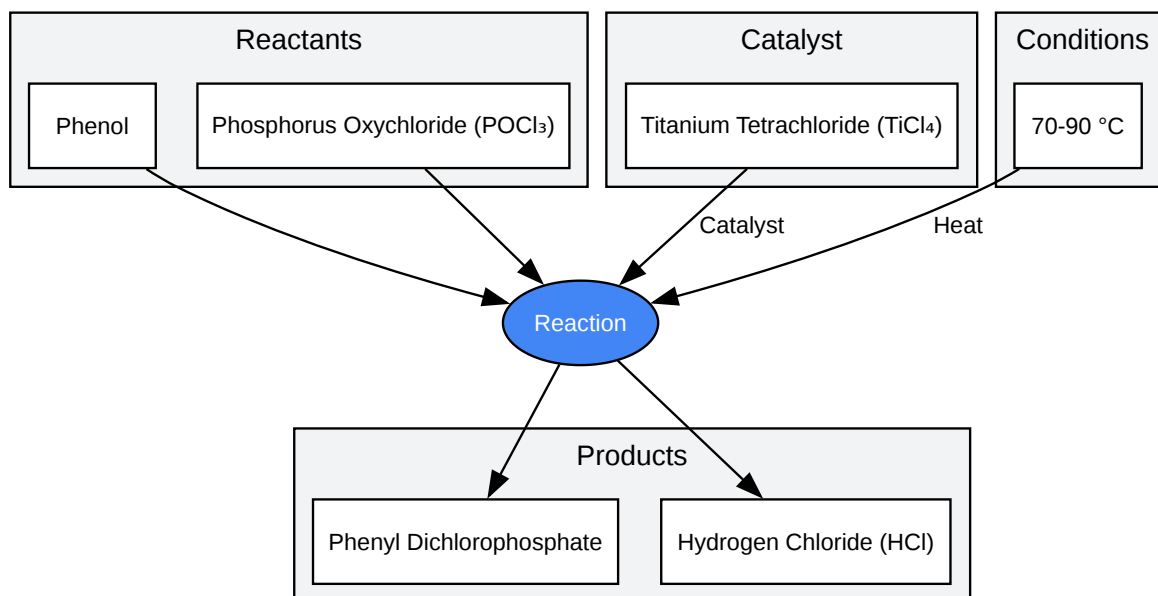
## Experimental Protocols

### Synthesis of Phenyl Dichlorophosphate

A common method for the preparation of phenyl dichlorophosphate involves the reaction of phenol with phosphorus oxychloride.[1]

## Experimental Protocol:

- To a four-necked flask equipped with a mechanical stirrer, dropping funnel, condenser, and a gas outlet, add phosphorus oxychloride (160 g, 1 mol) and a catalytic amount of titanium tetrachloride (1 g).
- Heat the mixture to 70-80 °C with stirring.
- Slowly add phenol (94 g, 1 mol) dropwise over a period of 2-3 hours. Hydrogen chloride gas will be evolved and should be directed to a scrubber.
- After the addition is complete, maintain the reaction temperature at 80-90 °C for 3-5 hours, or until the evolution of hydrogen chloride ceases.
- After the reaction is complete, remove the excess phosphorus oxychloride by distillation under reduced pressure (30-100 kPa) at a temperature of 30-100 °C.
- The crude phenyl dichlorophosphate is then purified by vacuum distillation to yield the final product.

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Caption: Synthesis of Phenyl Dichlorophosphate.

## Applications in Organic Synthesis

Phenyl dichlorophosphate is a versatile reagent with several important applications in organic synthesis, primarily as a phosphorylating agent.

## Synthesis of Phosphate Diesters

Phenyl dichlorophosphate is widely used for the preparation of symmetrical and unsymmetrical phosphate diesters, which are of significant biological interest.<sup>[5]</sup>

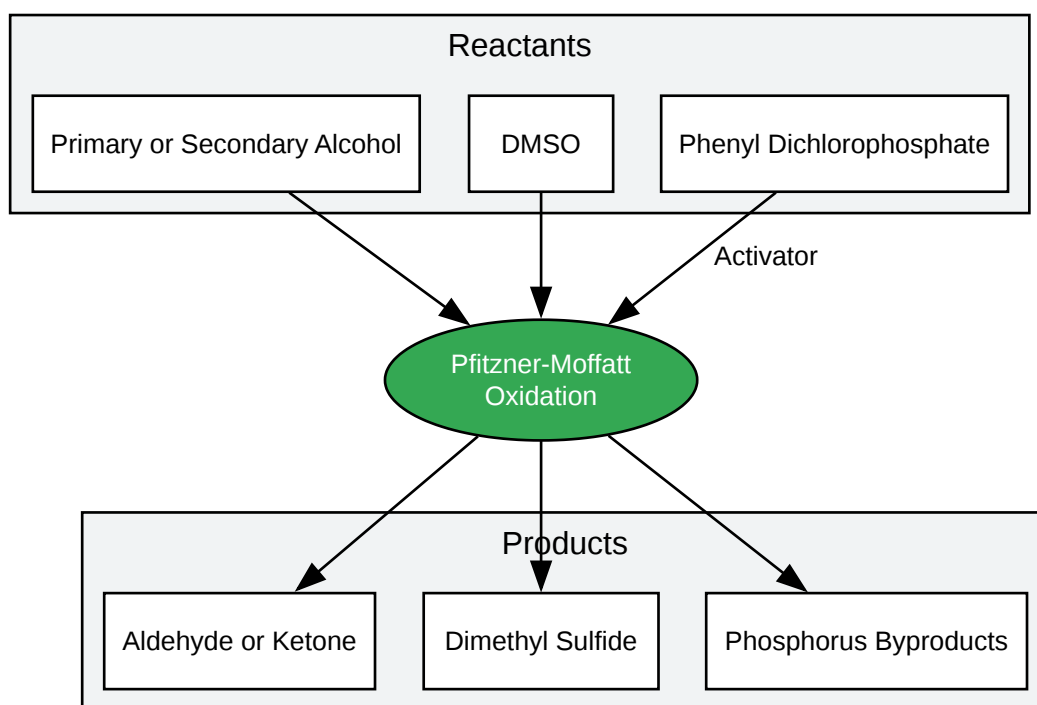
General Experimental Protocol for Symmetrical Phosphate Diesters:

- Dissolve the alcohol (2 equivalents) in a dry, aprotic solvent (e.g., pyridine or dioxane with triethylamine) under an inert atmosphere.
- Cool the solution in an ice bath.
- Slowly add a solution of phenyl dichlorophosphate (1 equivalent) in the same solvent to the cooled alcohol solution with stirring.
- Allow the reaction to warm to room temperature and stir for several hours or until the reaction is complete (monitored by TLC).
- The resulting phenyl phosphate triester can be isolated and purified.
- The phenyl group can be subsequently removed by hydrogenolysis or hydrolysis to yield the final phosphate diester.<sup>[5]</sup>

## Pfitzner-Moffatt Oxidation

Phenyl dichlorophosphate can be used as an activating agent for dimethyl sulfoxide (DMSO) in the Pfitzner-Moffatt oxidation of primary and secondary alcohols to aldehydes and ketones, respectively.<sup>[6][7]</sup> This method offers a milder alternative to other oxidation protocols.

General Reaction Scheme:



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Caption: Pfitzner-Moffatt Oxidation using Phenyl Dichlorophosphate.

## Spectroscopic Data

Table 3: Spectroscopic Data for Phenyl Dichlorophosphate

| Spectrum                                    | Key Features  |
|---|---|
| $^1\text{H}$ NMR (90 MHz, $\text{CDCl}_3$ ) | Signals corresponding to the aromatic protons of the phenyl group are observed.[3]  |
| IR Spectrum (liquid film)                   | Characteristic peaks for $\text{P}=\text{O}$ , $\text{P}-\text{O}-\text{Ar}$ , and $\text{C}-\text{H}$ (aromatic) bonds are present.[8] |
| Mass Spectrum                               | The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.[9]                                  |

## Safety and Handling

Phenyl dichlorophosphate is a corrosive and moisture-sensitive compound that requires careful handling.

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.[10]
- Storage: Store in a cool, dry place away from moisture. The container should be tightly sealed and stored under an inert atmosphere (e.g., nitrogen or argon).[10]
- Hazards: The compound is harmful if swallowed and causes severe skin burns and eye damage. It may be corrosive to metals.[11] In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

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